

# Safe Disposal of cis-1,3-Cyclohexanedicarboxylic Acid: A Procedural Guide

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *cis-1,3-Cyclohexanedicarboxylic Acid*

Cat. No.: B1312413

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For researchers, scientists, and drug development professionals, the proper disposal of chemical waste is a critical component of laboratory safety and environmental responsibility. This guide provides detailed procedures for the safe disposal of **cis-1,3-Cyclohexanedicarboxylic Acid**, ensuring compliance and minimizing risk.

## Immediate Safety and Handling

**cis-1,3-Cyclohexanedicarboxylic acid** is classified as a combustible solid that can cause skin and serious eye irritation.<sup>[1][2]</sup> It may also cause respiratory irritation.<sup>[1][3]</sup> Therefore, appropriate personal protective equipment (PPE) must be worn when handling this chemical.

### Personal Protective Equipment (PPE):

- Gloves: Chemical-resistant gloves.
- Eye Protection: Safety goggles or a face shield.<sup>[1]</sup>
- Respiratory Protection: A NIOSH/MSHA-approved respirator, such as a dust mask type N95 (US), is recommended, especially if dust formation is likely.<sup>[1]</sup>
- Lab Coat: A standard laboratory coat should be worn to prevent skin contact.

## Quantitative Hazard Data

The following table summarizes the key hazard information for **cis-1,3-Cyclohexanedicarboxylic Acid**.

Hazard Classification	GHS Code	Description
Skin Irritation	H315	Causes skin irritation[1][2][3]
Eye Irritation	H319	Causes serious eye irritation[1][2][3]
Specific Target Organ Toxicity	H335	May cause respiratory irritation[1][3]

## Step-by-Step Disposal Protocol

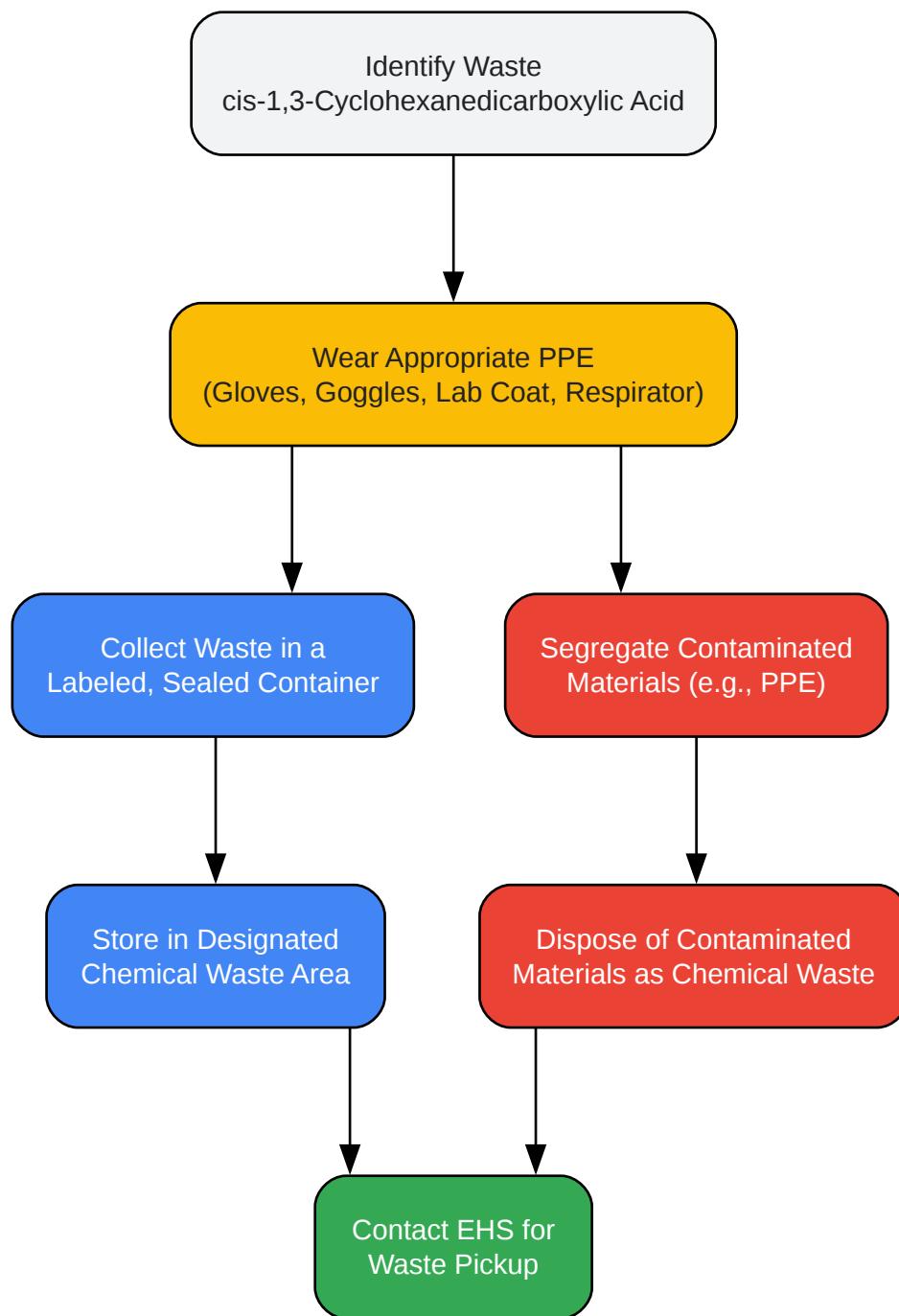
Adherence to a systematic disposal protocol is essential for safety and regulatory compliance. Waste material must be disposed of in accordance with national and local regulations. It is recommended to entrust disposal to a licensed waste disposal company.

- Waste Collection:
  - Collect waste **cis-1,3-Cyclohexanedicarboxylic Acid** in its original container or a clearly labeled, compatible container.
  - Do not mix with other waste materials.
  - Ensure the container is tightly closed and stored in a dry, well-ventilated area.[4]
- Labeling:
  - Clearly label the waste container with the chemical name: "Waste **cis-1,3-Cyclohexanedicarboxylic Acid**".
  - Include appropriate hazard symbols (e.g., exclamation mark for irritant).
- Storage:

- Store the sealed waste container in a designated chemical waste storage area, away from incompatible materials such as strong oxidizing agents.[4]
- The storage area should be secure and accessible only to authorized personnel.
- Arranging for Disposal:
  - Contact your institution's Environmental Health and Safety (EHS) department to schedule a pickup for the chemical waste.
  - Provide the EHS department with accurate information about the waste, including the chemical name and quantity.
- Handling Contaminated Materials:
  - Any materials, such as paper towels or PPE, that are contaminated with **cis-1,3-Cyclohexanedicarboxylic Acid** should be collected in a separate, sealed bag or container.
  - Label the container as "Solid Waste Contaminated with **cis-1,3-Cyclohexanedicarboxylic Acid**".
  - Dispose of this contaminated waste through the chemical waste stream, following the same procedure as for the chemical itself. Handle uncleaned containers as you would the product itself.

## Experimental Workflow for Disposal

The following diagram illustrates the logical steps for the proper disposal of **cis-1,3-Cyclohexanedicarboxylic Acid**.

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Caption: Disposal workflow for **cis-1,3-Cyclohexanedicarboxylic Acid**.

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## References

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- 3. 1,3-Cyclohexanedicarboxylic acid | C8H12O4 | CID 107205 - PubChem [pubchem.ncbi.nlm.nih.gov]
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### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)